

handling and storage of 2-(Bromomethyl)benzaldehyde

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Compound Focus: 2-(Bromomethyl)benzaldehyde

CAS No.: 60633-91-2

Cat. No.: S683604

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Chemical & Physical Properties

The table below summarizes the fundamental properties of **2-(Bromomethyl)benzaldehyde** (CAS#: 60633-91-2) [1].

Property	Value / Description
Common Name	2-(Bromomethyl)benzaldehyde
CAS Number	60633-91-2
Molecular Formula	C ₈ H ₇ BrO
Molecular Weight	199.045 g/mol
Density	1.524 g/cm ³
Boiling Point	264.6°C at 760 mmHg
Flash Point	97.6°C
Synonyms	o-Bromomethylbenzaldehyde, o-Formylbenzyl bromide [1]

Safety, Handling & Storage Guidelines

While explicit handling protocols are not detailed in the search results, the known properties and chemical structure suggest the following precautions are essential.

- **General Handling:** Always use appropriate personal protective equipment (PPE) including safety goggles, gloves, and a lab coat. Manipulate the chemical within a certified fume hood to avoid inhalation of vapors and to provide a physical barrier [2].
- **Incompatibilities:** As a compound containing both an aldehyde and an alkyl bromide group, it is likely incompatible with strong oxidizing agents, strong bases, and strong nucleophiles.
- **Storage:** Store in a cool, dry, and well-ventilated place. It should be kept in a tightly closed, dark container under an inert atmosphere to protect it from moisture and potential decomposition [2].

Troubleshooting Common Scenarios

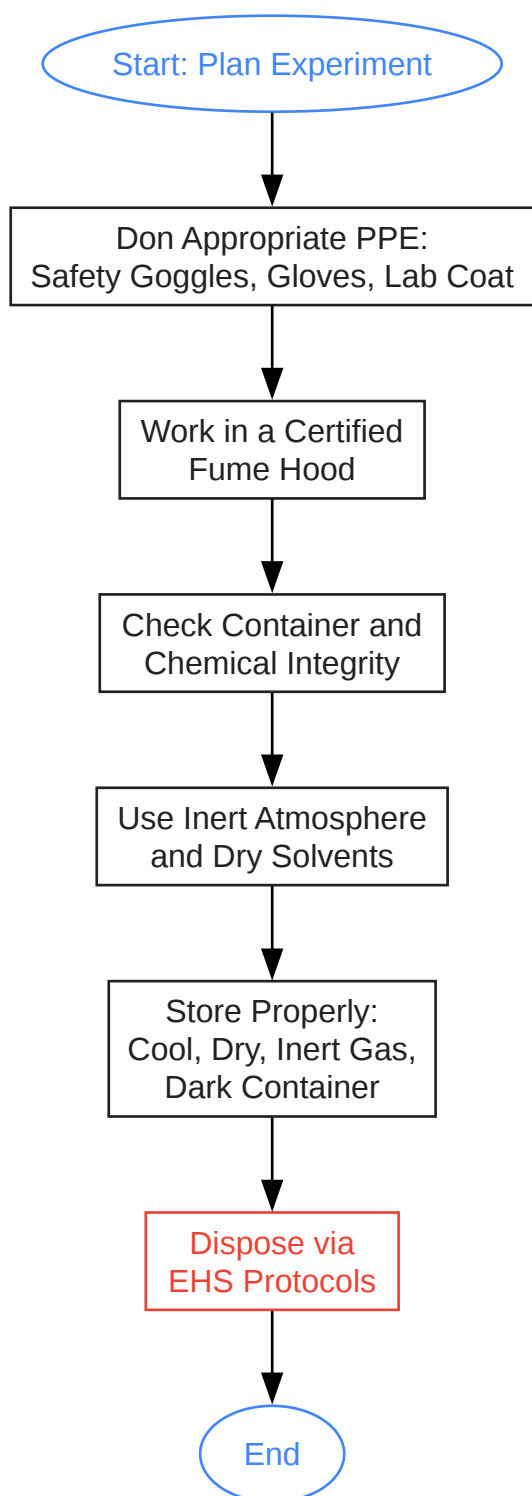
Here are answers to potential frequently asked questions.

- **Q1: My solid 2-(Bromomethyl)benzaldehyde has turned into a dark, viscous liquid. What happened and can it still be used?**
 - **A:** The compound may have decomposed or absorbed moisture. It is known to be unstable and can degrade over time, especially if exposed to air or moisture. It is not recommended to use decomposed material for sensitive reactions, as it can lead to poor yields or unwanted side products. Source the material from a reliable supplier and ensure it is stored correctly [2].
- **Q2: The reaction involving 2-(Bromomethyl)benzaldehyde is producing a dark, tarry substance instead of the desired product. How can I improve this?**
 - **A:** The formation of tarry byproducts is a known challenge in reactions involving sensitive and reactive intermediates. To mitigate this, ensure the reaction is conducted under an inert atmosphere (e.g., nitrogen or argon), use anhydrous solvents, and strictly control the reaction temperature. Isolating intermediate products before further steps can also significantly improve purity and final yield [3].
- **Q3: What is the recommended way to dispose of waste containing this chemical?**
 - **A:** You must consult your institution's Environmental Health and Safety (EHS) department. Disposal must be carried out in accordance with all applicable local, national, and international

regulations. Never dispose of chemical waste down the drain or with regular trash.

Safety & Handling Workflow

The following diagram outlines the core logical workflow for safely handling this chemical, from preparation to waste disposal.



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The information from the search results is foundational but not exhaustive for creating a complete technical support guide. **The most critical step is to obtain and thoroughly review the official Safety Data Sheet (SDS) from the chemical supplier** before working with **2-(Bromomethyl)benzaldehyde**. The SDS will

contain vital information on first aid measures, toxicological data, and ecological impact that is essential for a safe laboratory environment.

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References

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